

Cyclopropylamine: A Core Building Block in Modern Chemistry

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

CAS Number: 765-30-0

Cyclopropylamine, a strained primary aliphatic amine, has emerged as a pivotal structural motif in the fields of medicinal chemistry and agrochemical synthesis. Its unique conformational rigidity and electronic properties, conferred by the three-membered ring, make it a valuable building block for introducing specific physicochemical characteristics into larger molecules. This technical guide provides a comprehensive overview of **cyclopropylamine**, including its fundamental properties, synthesis, applications, and its significant role in drug metabolism, tailored for a scientific audience.

Core Physicochemical and Safety Data

Cyclopropylamine is a colorless, volatile, and flammable liquid with a characteristic ammonia-like odor.[1][2] It is miscible with water and a variety of organic solvents.[1][2][3] A summary of its key properties is presented below.



Property	Value
CAS Number	765-30-0[4]
Molecular Formula	C ₃ H ₇ N[4][5]
Molecular Weight	57.09 g/mol [4]
Appearance	Colorless to pale yellow liquid[2][6]
Odor	Ammonia-like[1][2]
Boiling Point	49-50 °C[1][2][3]
Melting Point	-50 °C[2][3]
Density	0.824 g/mL at 25 °C[1][2][3]
Refractive Index (n ²⁰ /D)	1.420[2][3]
Flash Point	-25.56 °C (-14 °F)[3]
Water Solubility	Miscible[1][3]
EC Number	212-142-2
UN Number	2733[7]

Synthesis of Cyclopropylamine

Cyclopropylamine can be synthesized through various chemical routes. A prevalent and industrially significant method is the Hofmann rearrangement of cyclopropanecarboxamide.[8] This reaction provides a direct pathway to the amine with one less carbon atom than the starting amide.

Experimental Protocol: Synthesis via Hofmann Rearrangement

This protocol outlines the laboratory-scale synthesis of **cyclopropylamine** from cyclopropanecarboxamide using the Hofmann rearrangement.

Materials:



- Cyclopropanecarboxamide
- Sodium hypochlorite (NaOCI) solution (e.g., 10-15%)
- Sodium hydroxide (NaOH) solution (e.g., 40-50%)
- Water (deionized)
- Ice

Equipment:

- Jacketed reaction vessel with overhead stirrer, thermometer, and addition funnel
- · Cooling bath
- Distillation apparatus

Procedure:

- An aqueous solution or suspension of cyclopropanecarboxamide is prepared in the reaction vessel.
- The mixture is cooled to a temperature between 0 °C and 5 °C using a cooling bath.[1]
- While maintaining the low temperature, a sodium hypochlorite solution is added dropwise to the stirred cyclopropanecarboxamide mixture.[1]
- The reaction is allowed to proceed at this temperature for a specified duration, typically around 30-60 minutes, to ensure the formation of the N-brominated intermediate.
- Subsequently, a concentrated sodium hydroxide solution is added, while carefully controlling the temperature to keep it below 25-30 °C.
- The reaction mixture is then warmed to a temperature range of 45-50 °C to facilitate the rearrangement to the isocyanate and subsequent hydrolysis.[9]



• The **cyclopropylamine** product is then isolated from the reaction mixture by steam distillation.[9]

Applications in Drug Development and Agrochemicals

The **cyclopropylamine** moiety is a key component in a multitude of commercially successful pharmaceuticals and agrochemicals. Its incorporation can enhance binding affinity to biological targets, improve metabolic stability, and modulate pharmacokinetic properties.

Pharmaceuticals:

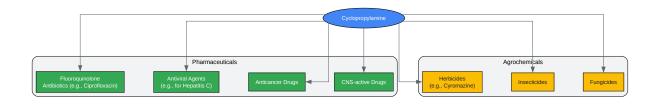
- Antibiotics: A prominent application is in the synthesis of fluoroquinolone antibiotics, such as ciprofloxacin, enrofloxacin, and sparfloxacin, where the cyclopropyl group is crucial for their antibacterial activity.[1][2]
- Antivirals: It serves as a building block in antiviral drugs, for instance, in the synthesis of agents for treating hepatitis C.[7]
- Anticancer Agents: The structural rigidity of the cyclopropyl group is utilized in the design of kinase inhibitors for cancer therapy.
- CNS Drugs: **Cyclopropylamine** derivatives are found in drugs targeting the central nervous system, including certain antidepressants.[7]

Agrochemicals:

- Herbicides: It is a vital intermediate for producing triazine herbicides like cyromazine.[8]
- Insecticides and Fungicides: The unique properties of the cyclopropyl group are harnessed to create effective insecticides and fungicides.

Below is a diagram illustrating the central role of **cyclopropylamine** in the synthesis of various important compounds.





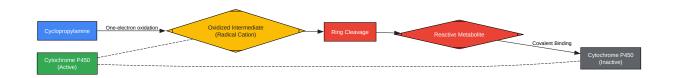
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Core applications of cyclopropylamine.

Role in Drug Metabolism: Cytochrome P450 Inactivation

An important aspect of **cyclopropylamine** in drug development is its interaction with metabolic enzymes, particularly the cytochrome P450 (CYP) superfamily. **Cyclopropylamine**s can act as mechanism-based inhibitors of CYP enzymes.[1] The proposed mechanism involves an initial one-electron oxidation at the nitrogen atom, followed by the cleavage of the strained cyclopropane ring. This process can lead to the formation of reactive intermediates that covalently bind to the enzyme, causing its inactivation.[1] This property can be both a liability, potentially leading to drug-drug interactions, and a tool in drug design to modulate metabolism.

The following diagram illustrates a simplified pathway of this inactivation process.





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Mechanism of CYP450 inactivation.

Safety and Handling

Cyclopropylamine is a hazardous substance and requires strict safety protocols for handling. It is a highly flammable liquid and vapor, harmful if swallowed, and causes severe skin burns and eye damage.[7]

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a face shield.
- Ventilation: Handle in a well-ventilated area or under a fume hood to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames. It is incompatible with acids, acid chlorides, acid anhydrides, strong oxidizing agents, and carbon dioxide.[1]
- Spill Management: In case of a spill, evacuate the area, remove all ignition sources, and use an inert absorbent material for cleanup.

Conclusion

Cyclopropylamine is a cornerstone intermediate in modern organic synthesis, with its influence spanning across the pharmaceutical and agrochemical industries. Its unique structural and electronic properties provide a powerful tool for chemists to fine-tune the characteristics of bioactive molecules. A thorough understanding of its synthesis, reactivity, and metabolic profile is essential for its effective and safe utilization in research and development. As the demand for more sophisticated and effective chemical entities grows, the importance of fundamental building blocks like **cyclopropylamine** is set to increase.

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